

Executive Safety Summary & Hazard Identification

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Compound of Interest

Compound Name: 2-Nitroaniline-4,6-D2

CAS No.: 1276197-41-1

Cat. No.: B12300996

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Immediate Action Required: Treat **2-Nitroaniline-4,6-D2** with the same rigor as non-labeled 2-Nitroaniline. It is an acutely toxic substance and a P-Listed Hazardous Waste (EPA Waste Code P077).

While the deuterium (D2) labeling renders this compound a stable isotope (non-radioactive), it does not mitigate the chemical toxicity. The primary physiological threat is Methemoglobinemia, a condition where the blood loses its ability to transport oxygen, leading to cyanosis and potential asphyxiation.

Physicochemical & Hazard Profile

Parameter	Specification	Critical Note
Compound	2-Nitroaniline-4,6-D2	Stable Isotope Labeled
CAS Number	91293-89-9 (Labeled) / 88-74-4 (Unlabeled)	Use Unlabeled CAS for broad regulatory searches
EPA Waste Code	P077 (Acute Hazardous Waste)	CRITICAL: Empty containers are regulated as hazardous waste.
GHS Signal	DANGER	Toxic if swallowed, in contact with skin, or inhaled.[1]
Target Organs	Blood (Methemoglobinemia), Liver	Effects may be delayed 2-4 hours.
Solubility	Soluble in Ethanol, DMSO, Methanol	Poorly soluble in water.

Regulatory Classification (The "P-List" Trap)

As a researcher, you must distinguish this compound from standard organic waste. Under the US Resource Conservation and Recovery Act (RCRA), 2-Nitroaniline is listed as P077.

The "P-List" Implication: Unlike standard chemical waste, a container that held a P-listed substance is not considered "RCRA Empty" by simply pouring out the contents.

- Rule: The container itself is hazardous waste unless it has been triple-rinsed using a solvent capable of removing the residue.
- Causality: P-listed chemicals are designated as acutely toxic; trace residues are legally considered sufficient to cause harm.

Waste Segregation & Disposal Protocol

This protocol ensures compliance with 40 CFR § 261.7 (Residues of hazardous waste in empty containers).

Step 1: Waste Stream Segregation

Do not mix **2-Nitroaniline-4,6-D2** with general organic solvents or oxidizers.

- Incompatibility: Avoid contact with strong acids, acid chlorides, and acid anhydrides.[2]
Reaction with strong oxidizers can cause fire.
- Deuterium Note: Unless your facility has a specific recovery program for expensive isotopes, this compound enters the P-Listed Chemical Waste stream, not the radioactive stream.

Step 2: Triple-Rinse Procedure (For "Empty" Containers)

To declassify a glass vial or bottle as hazardous waste, you must perform the following. If you cannot perform this safely, dispose of the entire container as P077 waste.

- Solvent Selection: Use Ethanol or Methanol (2-Nitroaniline is soluble in alcohols). Do not use water initially.
- Rinse 1: Add solvent equal to 10% of the container volume. Cap and shake/rotate to coat all surfaces. Pour rinsate into the P077 Liquid Waste container.
- Rinse 2: Repeat Step 2. Pour rinsate into the same waste container.
- Rinse 3: Repeat Step 2. Pour rinsate into the same waste container.
- Final Status: The container is now "RCRA Empty" and can be defaced and discarded as glass waste (check local facility rules).

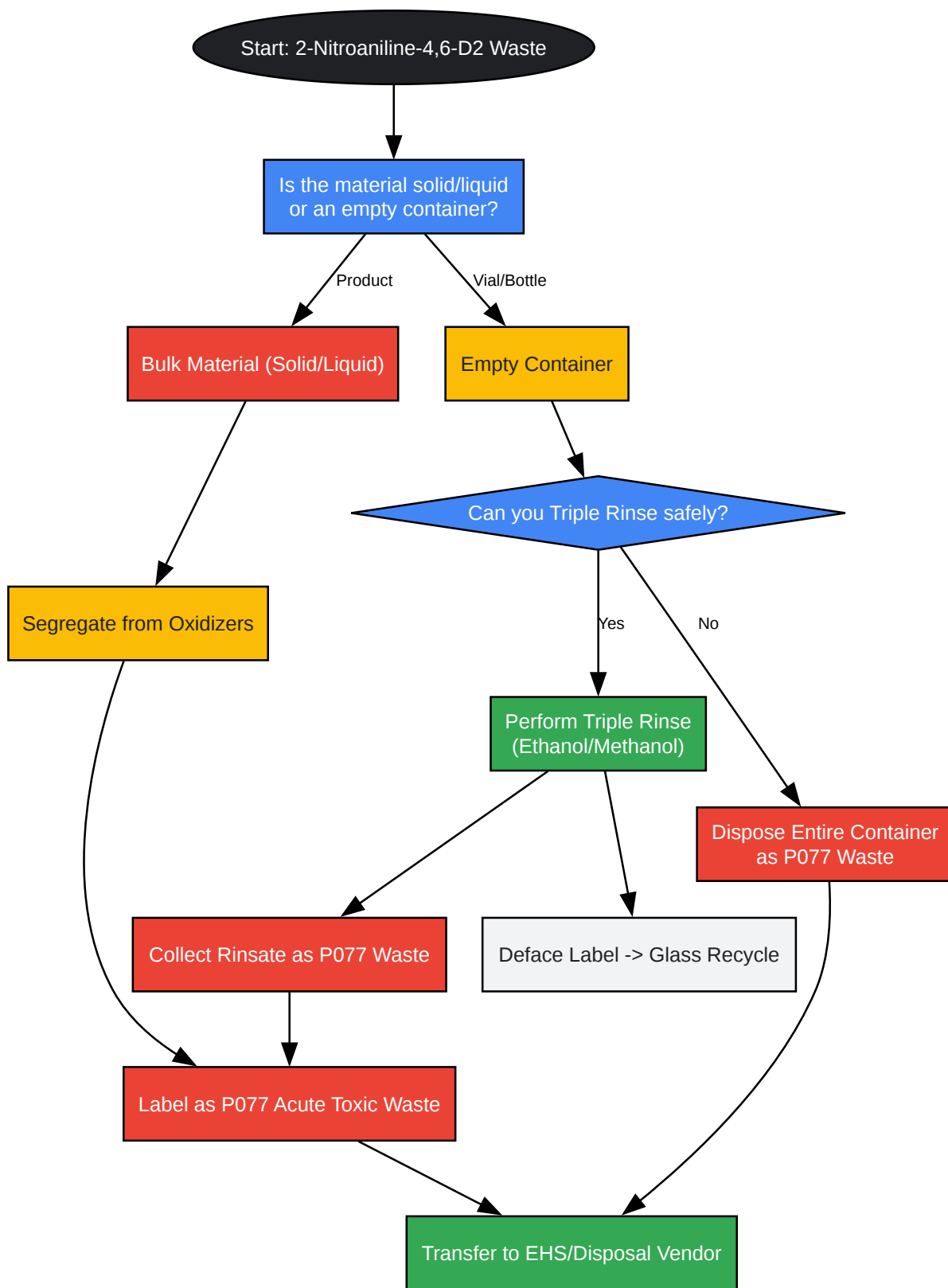
Step 3: Labeling

All waste containers must be labeled before the first drop of waste is added.

- Label Text: "Hazardous Waste - P077 - 2-Nitroaniline (Toxic, Methemoglobin Former)."

Visualizing the Disposal Logic

The following decision tree illustrates the critical decision points for handling P077 waste versus standard organic waste.



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Figure 1: Decision logic for P-Listed waste. Note that rinsate from cleaning containers must be captured and treated as hazardous waste.

Emergency Spill Response Protocol

PPE Requirement: Standard Nitrile gloves are insufficient for prolonged contact with nitroanilines (breakthrough < 15 mins).

- Recommended: Silver Shield® (Laminate) or heavy-duty Neoprene.[3]
- Minimum: Double-gloved Nitrile (change immediately upon splash).

Spill Workflow



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Figure 2: Immediate response workflow for solid or liquid spills.[1][2][4][5]

Cleanup Steps:

- Isolate: Evacuate the immediate area. 2-Nitroaniline dust is highly toxic if inhaled.[1]
- Solubilize: If the spill is dry powder, cover with a solvent-dampened pad (Ethanol) to prevent dust generation. Do not sweep dry dust.
- Decontaminate: Wipe the surface with ethanol followed by soapy water. The compound is yellow/orange; visual verification of cleaning is usually effective.
- Waste: All spill debris (pads, gloves, scoops) is P077 Hazardous Waste.

References

- US Environmental Protection Agency (EPA). "Defining Hazardous Waste: Listed Wastes (P-List)." RCRA Regulations. Available at: [\[Link\]](#)

- National Center for Biotechnology Information (NCBI). "2-Nitroaniline (Compound Summary)." PubChem. Available at: [\[Link\]](#)
- Code of Federal Regulations. "40 CFR § 261.7 - Residues of hazardous waste in empty containers." Electronic Code of Federal Regulations. Available at: [\[Link\]](#)

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Sources

- 1. echemi.com [echemi.com]
- 2. fishersci.com [fishersci.com]
- 3. spokane.wsu.edu [spokane.wsu.edu]
- 4. carloth.com:443 [carloth.com:443]
- 5. chemicalbook.com [chemicalbook.com]
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